

BMS CCR2 22: A Potent Inhibitor of Monocyte Migration

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Application Notes and Protocols for Researchers and Drug Development Professionals

Introduction

BMS CCR2 22, also known as BMS-813160, is a high-affinity antagonist of the C-C chemokine receptor 2 (CCR2). This receptor plays a pivotal role in mediating the migration of monocytes from the bone marrow to sites of inflammation in response to its primary ligand, monocyte chemoattractant protein-1 (MCP-1 or CCL2). By blocking the interaction between CCL2 and CCR2, BMS CCR2 22 effectively inhibits the downstream signaling pathways that lead to monocyte chemotaxis. This makes it a valuable tool for studying the role of CCR2 in various inflammatory and autoimmune diseases, as well as a potential therapeutic agent. Some studies also indicate that BMS CCR2 22 exhibits dual antagonism for both CCR2 and CCR5.

Data Presentation

The following tables summarize the in vitro and in vivo efficacy of **BMS CCR2 22** in blocking CCR2-mediated functions.

Table 1: In Vitro Activity of BMS CCR2 22



Assay Type	Description	IC50 Value (nM)
Radioligand Binding	Inhibition of a radiolabeled ligand binding to human CCR2 expressed in cell membranes.	5.1[1]
Calcium Flux	Inhibition of CCL2-induced intracellular calcium mobilization in CCR2-expressing cells.	18[1]
Monocyte Chemotaxis	Inhibition of CCL2-induced migration of human monocytes.	1[1]

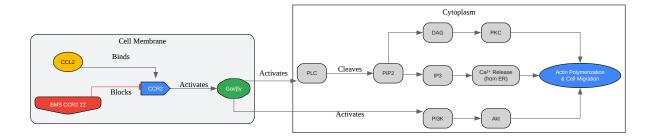
Table 2: In Vivo Efficacy of BMS CCR2 22 in a Mouse Model of Peritonitis

Animal Model	Treatment	Dosage	Outcome
Thioglycollate-Induced Peritonitis in Mice	BMS CCR2 22	Dose-dependent	Significant reduction in the infiltration of inflammatory monocytes and macrophages into the peritoneum.[2]

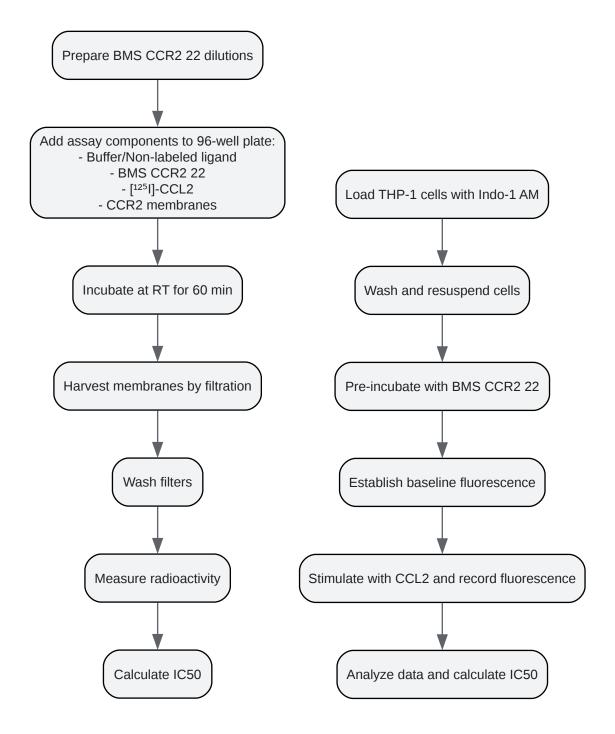
Signaling Pathway

The binding of CCL2 to CCR2 initiates a cascade of intracellular signaling events that are crucial for monocyte migration. **BMS CCR2 22** acts as a competitive antagonist, blocking these downstream effects.

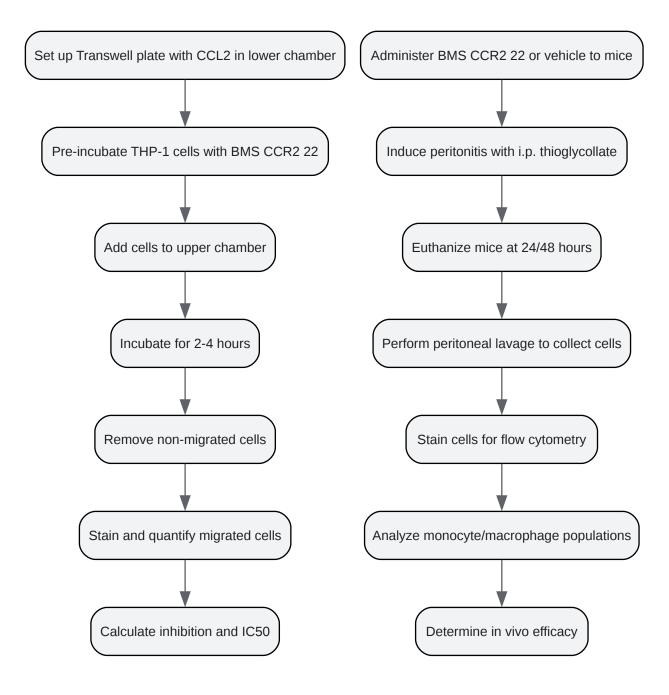












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